

Personal protective equipment for handling 1-Methylcyclopropanecarboxamide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1-Methylcyclopropanecarboxamide

Cat. No.: B171806

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Essential Safety and Handling Guide for 1-Methylcyclopropanecarboxamide

For Immediate Reference: A Comprehensive Overview for Laboratory Professionals

This guide provides crucial safety and logistical information for the handling of **1-Methylcyclopropanecarboxamide** (CAS No. 15910-91-5). The following procedural steps and data are designed to ensure the safety of researchers, scientists, and drug development professionals in a laboratory setting.

Quantitative Hazard and Physical Data

While comprehensive toxicological data for **1-Methylcyclopropanecarboxamide** is not fully available, the following information has been compiled from available safety data sheets. It is important to note that the chemical, physical, and toxicological properties have not been thoroughly investigated[1].

Property	Value
Molecular Formula	C ₅ H ₉ NO
Molecular Weight	99.13 g/mol [1]
CAS Number	15910-91-5 [1]
Known Hazards	May cause respiratory irritation [1] .
Carcinogenicity	No component of this product present at levels greater than or equal to 0.1% is identified as a probable, possible or confirmed human carcinogen by IARC [1] .

Operational Plan: From Receipt to Disposal

A systematic approach to handling **1-Methylcyclopropanecarboxamide** is essential to minimize exposure and ensure a safe laboratory environment.

Receiving and Storage

- Upon receipt, visually inspect the container for any damage or leaks.
- Store in a cool, dry, and well-ventilated area away from incompatible materials.
- Keep the container tightly sealed when not in use.

Personal Protective Equipment (PPE)

The following PPE is mandatory when handling **1-Methylcyclopropanecarboxamide** to prevent skin contact, inhalation, and eye exposure.

PPE Category	Specification
Hand Protection	Chemical-resistant gloves (e.g., nitrile) should be worn. Inspect gloves for any tears or punctures before use.
Respiratory Protection	For nuisance exposures, a P95 (US) or P1 (EU EN 143) particle respirator is recommended. For higher-level protection, use type OV/AG/P99 (US) or type ABEK-P2 (EU EN 143) respirator cartridges ^[1] . All respirator use must be in accordance with a comprehensive respiratory protection program.
Eye and Face Protection	Safety glasses with side shields or chemical safety goggles are required. A face shield may be necessary for operations with a higher risk of splashing or dust generation.
Body Protection	A standard laboratory coat should be worn. For larger quantities or in case of potential for significant exposure, a PVC apron or protective suit may be necessary ^[2] .

Handling and Use

- All handling of **1-Methylcyclopropanecarboxamide** should be conducted in a well-ventilated area, preferably within a certified chemical fume hood.
- Avoid the formation of dust and aerosols^[1].
- Do not eat, drink, or smoke in areas where the chemical is handled.
- Wash hands thoroughly with soap and water after handling.

Spill Management

In the event of a spill:

- Evacuate: Clear the immediate area of all personnel.
- Ventilate: Ensure the area is well-ventilated.
- Contain: Prevent the spread of the material.
- Clean-up:
 - Wear appropriate PPE as outlined above.
 - Carefully sweep up the spilled solid material, avoiding dust generation[1].
 - Place the collected material into a suitable, labeled, and sealed container for disposal[1].

First Aid Measures

Exposure Route	First Aid Procedure
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention[1].
Skin Contact	Immediately wash the affected area with soap and plenty of water. Remove contaminated clothing. Seek medical attention if irritation persists[1].
Eye Contact	Rinse thoroughly with plenty of water for at least 15 minutes, holding the eyelids apart. Remove contact lenses if present and easy to do. Seek immediate medical attention[1].
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water and seek immediate medical attention[1].

Disposal Plan

- All waste containing **1-Methylcyclopropanecarboxamide** should be treated as chemical waste.
- Dispose of the chemical by offering it to a licensed professional waste disposal service or by incineration in a chemical incinerator equipped with an afterburner and scrubber[1].
- Do not allow the product to enter drains[1].
- Contaminated packaging should be disposed of as unused product[1].

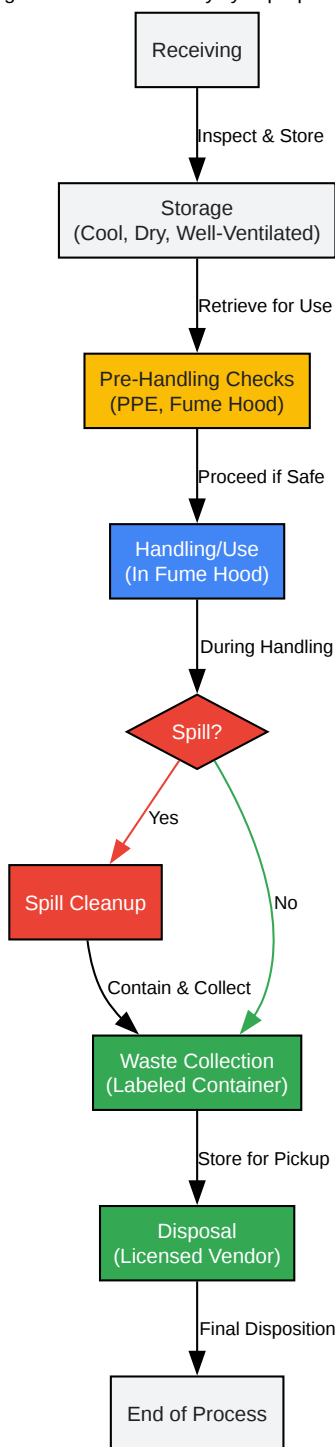
Experimental Protocols and Methodologies

Currently, there are no specific experimental protocols cited in the provided safety-focused documentation. Researchers should develop their own detailed protocols incorporating the safety and handling information outlined in this guide.

Visual Workflow for Safe Handling

The following diagram illustrates the logical workflow for the safe handling of **1-Methylcyclopropanecarboxamide**, from initial receipt to final disposal.

Safe Handling Workflow for 1-Methylcyclopropanecarboxamide



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Caption: Safe handling workflow for **1-Methylcyclopropanecarboxamide**.

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References

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- To cite this document: BenchChem. [Personal protective equipment for handling 1-Methylcyclopropanecarboxamide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b171806#personal-protective-equipment-for-handling-1-methylcyclopropanecarboxamide]

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